

Lipid synthesis assay using HS79 inhibitor

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Compound of Interest

Compound Name: HS79

Cat. No.: B1243084

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Application Note: HS79

A Novel Inhibitor for Targeted Lipid Synthesis Assays

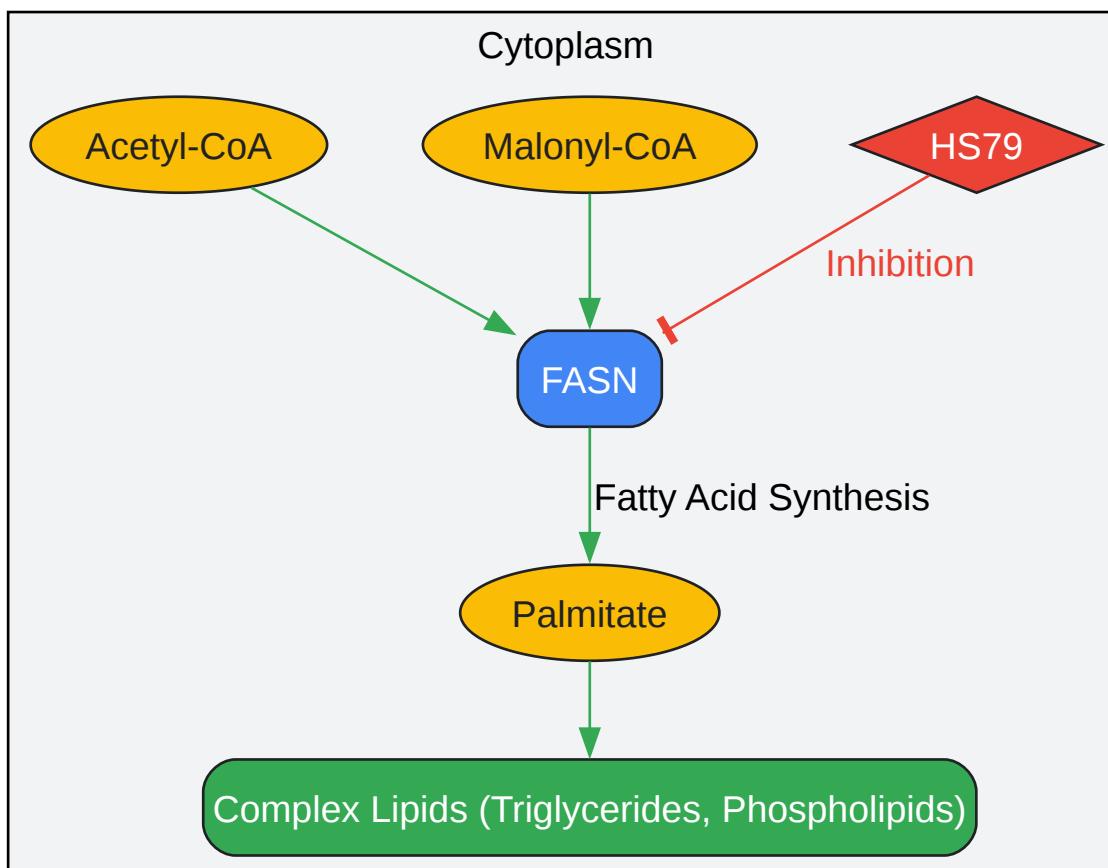
Audience: Researchers, scientists, and drug development professionals.

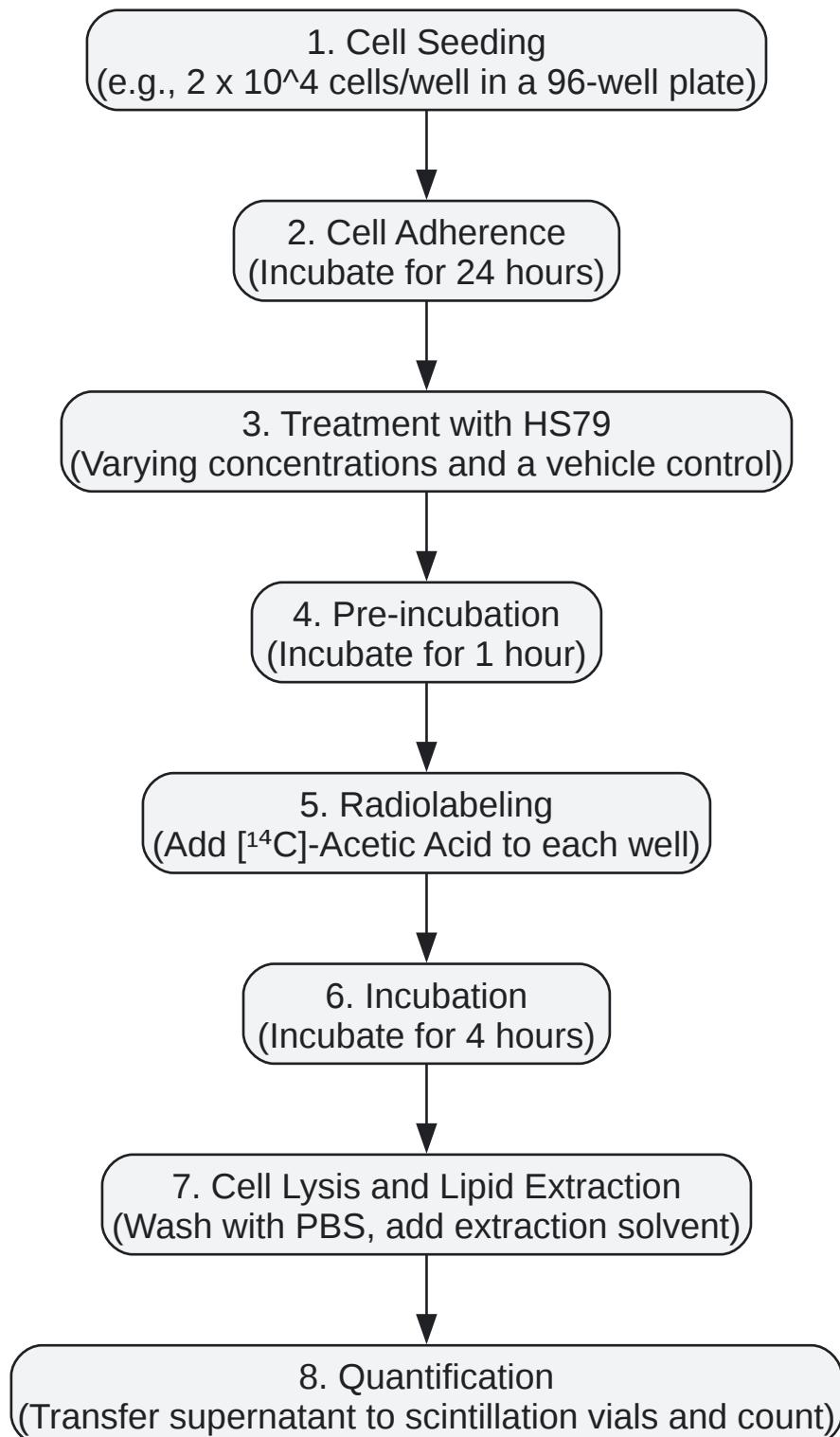
Introduction

Lipid metabolism is a fundamental cellular process vital for energy storage, membrane structure, and signaling pathways.^{[1][2][3]} Dysregulation of lipid synthesis, particularly de novo fatty acid synthesis, is implicated in numerous diseases, including metabolic disorders such as obesity and non-alcoholic fatty liver disease (NAFLD), as well as in the progression of various cancers.^{[4][5][6]} A key enzyme in this pathway is Fatty Acid Synthase (FASN), which catalyzes the synthesis of palmitate from acetyl-CoA and malonyl-CoA.^[4] Consequently, FASN has emerged as a promising therapeutic target for drug development.^{[4][5][6]} This application note describes the use of **HS79**, a novel and potent small molecule inhibitor of FASN, in a robust cell-based lipid synthesis assay.

Mechanism of Action: **HS79**

HS79 is a selective, reversible inhibitor of the ketoreductase domain of the FASN enzyme. By binding to this domain, **HS79** allosterically prevents the reduction of the growing fatty acid chain, thereby halting the synthesis of palmitate and subsequent complex lipids. This targeted inhibition of FASN activity leads to a decrease in intracellular lipid accumulation. The simplified signaling pathway illustrating the role of FASN in lipid synthesis and the point of inhibition by **HS79** is depicted below.



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